

# Personal protective equipment for handling 1-Amino-2-bromo-4-hydroxyanthraquinone

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## Compound of Interest

Compound Name: 1-Amino-2-bromo-4-hydroxyanthraquinone

Cat. No.: B089553

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## Essential Safety and Handling Guide for 1-Amino-2-bromo-4-hydroxyanthraquinone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **1-Amino-2-bromo-4-hydroxyanthraquinone** (CAS No. 116-82-5). Adherence to these procedures is critical to ensure personal safety and proper disposal.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula
1-Amino-2-bromo-4-hydroxyanthraquinone	116-82-5	C <sub>14</sub> H <sub>8</sub> BrNO <sub>3</sub>

Hazard Summary:

Based on available GHS data, **1-Amino-2-bromo-4-hydroxyanthraquinone** is classified as a skin sensitizer.<sup>[1]</sup>

GHS Classification	Hazard Statement
Skin Sensitization (H317)	May cause an allergic skin reaction.[1]

Note: A complete, official Safety Data Sheet (SDS) for this specific compound is not readily available. The following recommendations are based on the known hazards and general best practices for handling solid, sensitizing chemicals.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Amino-2-bromo-4-hydroxyanthraquinone** to prevent skin and eye contact, and inhalation of dust.

Protection Type	Recommended Equipment
Eye and Face	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. A face shield may be required for operations with a higher risk of splashing or dust generation.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). It is crucial to inspect gloves for any signs of degradation or puncture before and during use. Change gloves immediately if they become contaminated.
Body Protection	A fully buttoned laboratory coat. For larger quantities or procedures with a significant risk of contamination, a disposable chemical-resistant apron or coveralls should be worn over the lab coat.
Respiratory	For handling small quantities in a well-ventilated area or a chemical fume hood, respiratory protection may not be necessary. If there is a potential for dust generation or if working outside of a fume hood, a NIOSH-approved N95 or higher-rated particulate respirator is required. For significant aerosolization, a respirator with an organic vapor cartridge and a particulate pre-filter should be considered.

## Operational and Disposal Plans

Follow these step-by-step procedures for safe handling and disposal.

### Operational Plan: Step-by-Step Handling

- Preparation:
  - Ensure a chemical fume hood is operational and available.

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary PPE and ensure it is in good condition.
- Prepare all necessary equipment and reagents before handling the compound.
- Handling:
  - Conduct all weighing and transfers of the solid compound within a certified chemical fume hood to minimize inhalation exposure.
  - Use a spatula or other appropriate tool to handle the solid. Avoid scooping with weighing paper, which can generate dust.
  - If creating a solution, add the solid to the solvent slowly to avoid splashing.
  - Keep containers of the compound tightly sealed when not in use.
- Post-Handling:
  - Thoroughly decontaminate the work area (fume hood, balance, benchtops) with an appropriate solvent and then soap and water.
  - Carefully remove PPE, avoiding self-contamination. Disposable gloves should be removed last and disposed of as hazardous waste.
  - Wash hands thoroughly with soap and water after removing gloves.

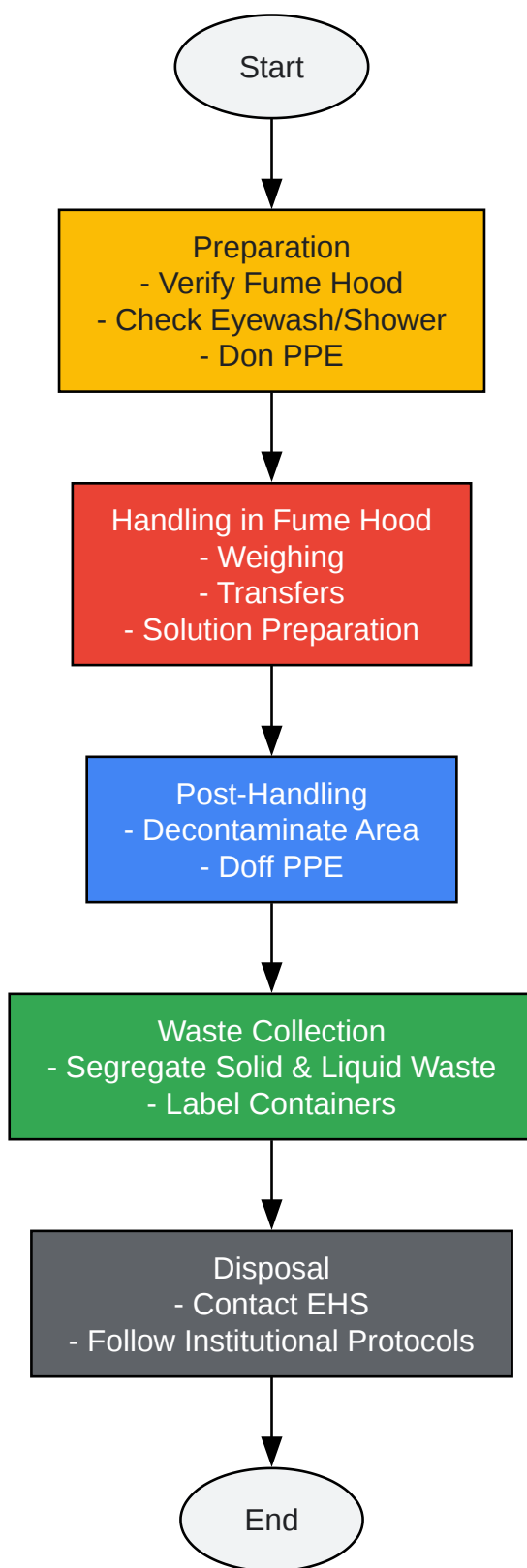
## Disposal Plan

- Waste Collection:
  - All solid waste contaminated with **1-Amino-2-bromo-4-hydroxyanthraquinone** (e.g., used gloves, weighing paper, paper towels from cleanup) must be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Unused or unwanted solid **1-Amino-2-bromo-4-hydroxyanthraquinone** should also be disposed of in this container.
- Solutions containing this compound should be collected in a separate, compatible, and clearly labeled liquid hazardous waste container.
- Waste Disposal:
  - Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Do not dispose of this chemical down the drain or in the regular trash.

## Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **1-Amino-2-bromo-4-hydroxyanthraquinone**.



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Caption: Workflow for the safe handling of **1-Amino-2-bromo-4-hydroxyanthraquinone**.

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## References

- 1. 1-Amino-2-bromo-4-hydroxyanthraquinone | C<sub>14</sub>H<sub>8</sub>BrNO<sub>3</sub> | CID 8320 - PubChem [pubchem.ncbi.nlm.nih.gov]
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